Biological Activity of Vinylquinuclidine Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*(2R,5R)-(+)-5-Vinyl-2-quinuclidinemethanol*
CAS No.:	*207129-36-0*
Cat. No.:	*B1339749*

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Introduction: The Quinuclidine Pharmacophore

The quinuclidine moiety (1-azabicyclo[2.2.2]octane) acts as a rigid, lipophilic cage that positions a basic nitrogen atom in a specific spatial orientation. This structural rigidity reduces the entropic penalty of binding to protein targets, making it a "privileged scaffold" in drug discovery.

The vinylquinuclidine subclass is most prominently represented by the Cinchona alkaloids (Quinine, Quinidine, Cinchonine, Cinchonidine). These natural products possess a vinyl group at the C3 position of the quinuclidine ring, serving as a critical handle for late-stage diversification via palladium-catalyzed cross-couplings (Heck, Suzuki) and thiol-ene "click" chemistry.

Key Structural Features[1][2][3][4][5][6][7][8]

- N1 (Bridgehead Nitrogen): Protonation site (

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); essential for receptor affinity (e.g., nAChR) and accumulation in the acidic food vacuole of Plasmodium.

- C3-Vinyl Group: A versatile alkene handle for increasing lipophilicity or introducing polar functionalities to modulate bioavailability.
- C9-Hydroxyl/Amine: The "linker" region connecting the quinuclidine cage to the quinoline ring; critical for hydrogen bonding interactions.

Structure-Activity Relationships (SAR)[9]

The biological activity of vinylquinuclidine derivatives is tightly governed by stereochemistry and substituent effects.

Antimalarial Activity (Plasmodium falciparum)

The vinyl group plays a nuanced role in antimalarial potency.[1]

- Reduction: Hydrogenation of the vinyl group to an ethyl group (producing hydroquinine/hydroquinidine) often retains or slightly enhances activity by increasing lipophilicity without altering the steric bulk significantly.
- Oxidation: Conversion of the vinyl group to a carboxylic acid or alcohol generally abolishes activity, likely due to the inability to cross the parasite's lipid membranes.
- Heck Arylation: Introduction of aryl groups at the vinyl position (via Heck reaction) has yielded derivatives with lower IC50 values than the parent quinine, suggesting that expanding the hydrophobic surface area at C3 improves binding to the target (heme aggregates).

Multidrug Resistance (MDR) Reversal

Vinylquinuclidine derivatives, particularly dimeric forms or those with bulky C9-substituents, act as potent inhibitors of P-glycoprotein (P-gp/ABCB1).

- Mechanism: They act as competitive substrates or allosteric modulators, blocking the efflux of chemotherapeutics (e.g., doxorubicin, paclitaxel) from cancer cells.

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- SAR Rule: A spatial separation of approximately 5 Å between the basic quinuclidine nitrogen and a hydrophobic aromatic domain (quinoline or modified vinyl arm) is optimal for P-gp binding.

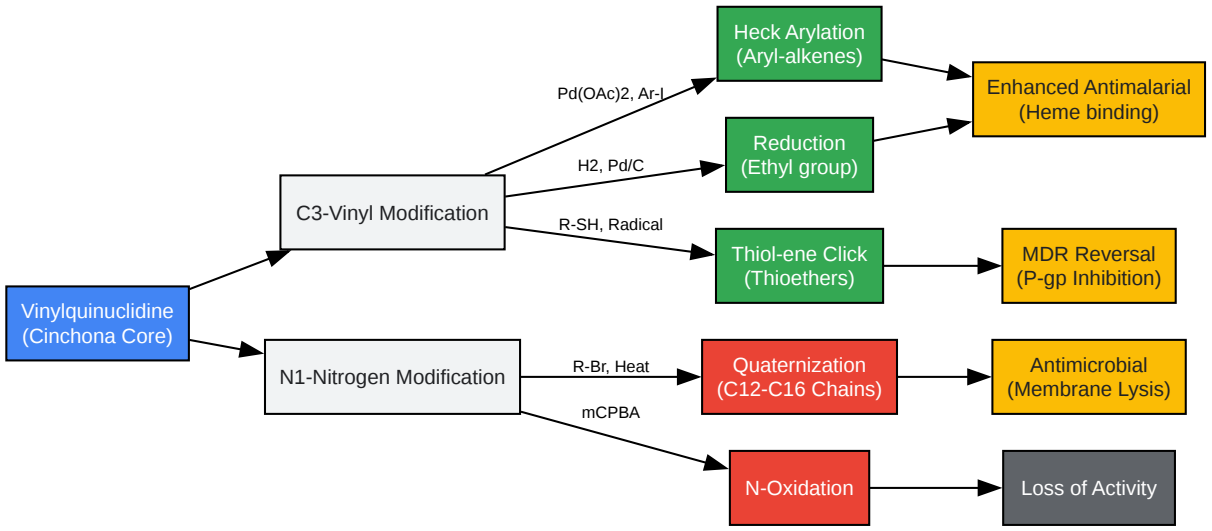
Antimicrobial & Antifungal[10]

- N-Alkylation: Quaternization of the quinuclidine nitrogen with long-chain alkyl groups (C12–C16) creates potent surfactants that disrupt bacterial cell membranes.

- FtsZ Inhibition: Novel pyrimidine-linked quinuclidines target the bacterial cell division protein FtsZ, inhibiting Z-ring assembly.[2]

Visualization: SAR Decision Tree

The following diagram illustrates the strategic modification of the vinylquinuclidine core and the resulting biological shifts.



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Caption: Structural modifications of the vinylquinuclidine core and their impact on pharmacological profiles.

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Quantitative Data Summary

The table below compares the biological potency of key vinylquinuclidine derivatives.

Compound Class	Modification Site	Target/Assay	Activity Metric	Reference
Quinine (Parent)	None	P. falciparum (3D7)	IC50: ~20–50 nM	[1]
Heck Derivative	C3-Vinyl (-CF -phenyl)	P. falciparum (3D7)	IC50: 12 nM	[2]
Hydroquinine	C3-Ethyl (Reduced)	P. falciparum (3D7)	IC50: ~15–40 nM	[1]
Cinchonidine Salicylate	Salt Form	Falcipain-2 (Docking)	: -9.1 kcal/mol	[3]
N-Hexadecyl Quinuclidine	N1-Quaternary Ammonium	S. aureus (MRSA)	MIC: 4 µg/mL	[4]
Bis-Quinidine	C9-Linker Dimer	P-gp (MDR Reversal)	EC50: 0.5 µM	[5]

Experimental Protocols

Synthesis: Heck Arylation of Quinine

This protocol describes the functionalization of the vinyl group to enhance antimalarial lipophilicity.

Reagents: Quinine, Aryl iodide (e.g., 4-iodo-trifluoromethylbenzene), Pd(OAc)

, PPh

, Ag

CO

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, DMF.

- Setup: In a flame-dried Schlenk tube, dissolve Quinine (1.0 eq) and the Aryl iodide (1.2 eq) in anhydrous DMF (0.1 M concentration).
- Catalyst Addition: Add Pd(OAc)

  (5 mol%) and PPh

  (10 mol%).
- Base Addition: Add Ag

  CO

  (1.1 eq) to act as the base and halide scavenger. Note: Silver salts often prevent double-bond migration compared to amine bases.
- Reaction: Degas the mixture with Argon for 10 minutes. Seal and heat to 80°C for 12–24 hours.
- Workup: Cool to room temperature. Filter through a Celite pad to remove Palladium black. Dilute filtrate with EtOAc and wash with water (3x) and brine (1x).
- Purification: Dry organic layer over Na

  SO

  , concentrate, and purify via flash chromatography (DCM/MeOH gradient).

Bioassay: MDR Reversal (Calcein-AM Accumulation)

This assay validates the ability of a derivative to inhibit P-gp mediated efflux.

Principle: Calcein-AM is a non-fluorescent, hydrophobic P-gp substrate. If P-gp is active, it pumps Calcein-AM out. If P-gp is inhibited, Calcein-AM enters the cell, is cleaved by esterases to fluorescent Calcein, and is trapped.

- Cell Preparation: Use P-gp overexpressing cells (e.g., K562/DOX or MCF-7/Adr). Seed at

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cells/mL in 96-well plates.

- Treatment: Add the test vinylquinuclidine derivative at graded concentrations (0.1 – 10 µM). Include Verapamil (10 µM) as a positive control and vehicle (DMSO) as negative.
- Incubation: Incubate for 15 minutes at 37°C.
- Dye Addition: Add Calcein-AM (final concentration 0.25 µM) to all wells.
- Uptake Phase: Incubate for an additional 30 minutes at 37°C in the dark.
- Termination: Wash cells twice with ice-cold PBS to stop the reaction. Resuspend in PBS.
- Measurement: Measure fluorescence intensity using flow cytometry (Ex/Em: 494/517 nm) or a fluorescence plate reader.
- Analysis: Calculate the "Fluorescence Activity Ratio" (FAR):

  A FAR > 1.0 indicates MDR reversal activity.

Mechanism of Action: MDR Reversal

The following graph illustrates how vinylquinuclidine derivatives block the P-gp efflux pump, restoring chemosensitivity.

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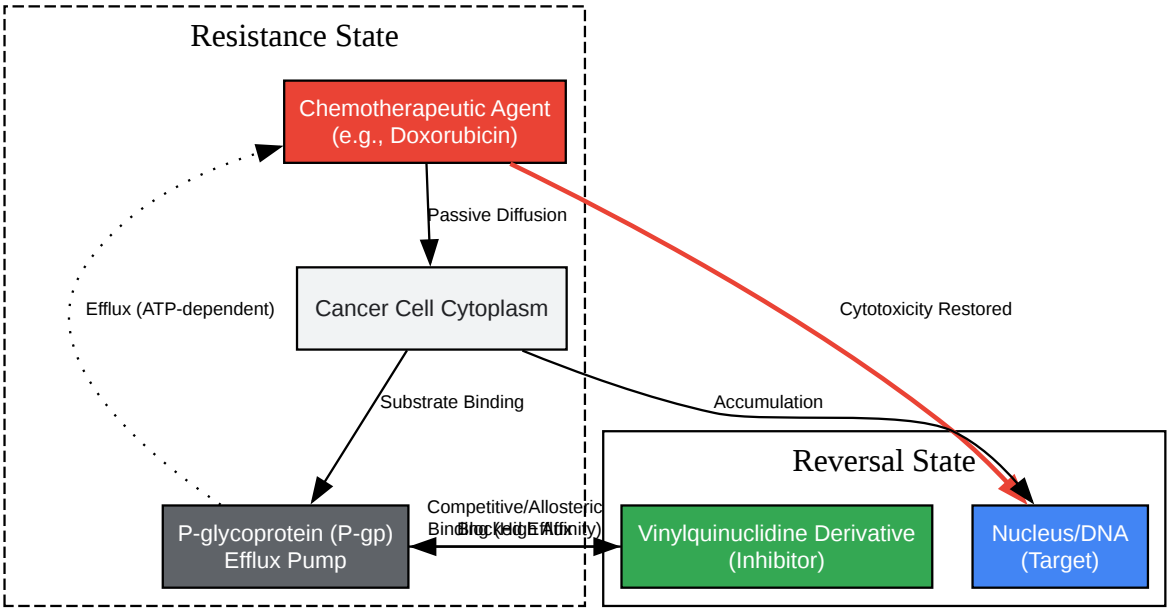

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Caption: Mechanism of P-gp inhibition by vinylquinuclidine derivatives leading to intracellular accumulation of chemotherapeutics.

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